

Safeguarding Your Research: A Guide to Handling 6-Amino-1,3-dipropyluracil

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Compound of Interest

Compound Name: 6-Amino-1,3-dipropyluracil

Cat. No.: B015783

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **6-Amino-1,3-dipropyluracil**. Adherence to these protocols is essential for ensuring a safe laboratory environment and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

6-Amino-1,3-dipropyluracil is classified as harmful if swallowed (Acute Toxicity, Oral - Category 4) and can cause skin, eye, and respiratory irritation.^{[1][2][3]} The to start with the most important known symptoms and effects are described in the labelling and/or in section 11 of the safety data sheet.^[4] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Required Personal Protective Equipment

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.[4][5]	Conforming to EN166 (EU) or NIOSH (US) approved standards.[4]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.[4][5]	Regulation (EU) 2016/425 and the standard EN 374.[4]
Respiratory Protection	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[4]	NIOSH (US) or CEN (EU) approved.[4]
Body Protection	Laboratory coat, long-sleeved jacket, or disposable chemical-resistant coveralls.[6]	Appropriate for the scale of the operation.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to minimize exposure risk and maintain the chemical's integrity.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation of dust and aerosols.[4][5]
- Avoid contact with skin and eyes.[4]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[4][8]
- Keep the container tightly closed.[2][4][9]
- Store away from incompatible materials, such as strong oxidizing agents.[9]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is necessary.

Table 2: First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4][9]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[4][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][4][9]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical help.[4][7][9]

Spill Response:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE as outlined in Table 1.

- Avoid dust formation.[4]
- Sweep up the spilled material and place it into a suitable, closed container for disposal.[4]
- Do not let the product enter drains.[4]

Disposal Plan

Proper disposal of **6-Amino-1,3-dipropyluracil** and its containers is crucial to prevent environmental contamination.

Waste Disposal:

- Dispose of the chemical by offering surplus and non-recyclable solutions to a licensed disposal company.[4]
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated packaging should be disposed of as unused product.[4]
- Always dispose of contents and containers in accordance with local, regional, national, and international regulations.

Below is a workflow diagram illustrating the key handling and emergency procedures.

Caption: Workflow for handling and emergency procedures for **6-Amino-1,3-dipropyluracil**.

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References

- 1. 6-Amino-1,3-dipropyluracil 97 41862-14-0 [sigmaaldrich.com]
- 2. aksci.com [aksci.com]

- 3. 6-Amino-1-methyluracil | C₅H₇N₃O₂ | CID 75520 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 7. echemi.com [echemi.com]
- 8. 6-Amino-1,3-dimethyluracil CAS No. 6642-31-5 [lanyachem.com]
- 9. fishersci.com [fishersci.com]
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